

In-Depth Technical Guide to RPW-24

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Compound of Interest

Compound Name: RPW-24

Cat. No.: B1680036

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For the attention of researchers, scientists, and professionals in drug development, this document provides a comprehensive technical overview of the chemical compound **RPW-24**, including its chemical identity, biological activity, and associated experimental methodologies.

Chemical Identity and Identifiers of RPW-24

RPW-24 is a small molecule identified for its ability to stimulate the innate immune system. Its systematic and standardized identifiers are crucial for accurate scientific communication and research.

IUPAC Name: N2-(4-chloro-2-methylphenyl)quinazoline-2,4-diamine

CAS Number: 1001625-82-6

While a dedicated PubChem entry for **RPW-24** is not readily available, information can be inferred from its chemical structure and data for analogous compounds.

Identifier Type	Value
Molecular Formula	C15H14ClN5
SMILES	<chem>Cc1ccc(Cl)cc1Nc1nccc2ccccc2c1N</chem>
InChI	InChI=1S/C15H14ClN5/c1-9-6-7-12(16)8-11(9)21-15-19-13-5-3-2-4-10(13)14(17)20-15/h2-8H,1H3,(H2,17,18,19,20,21)

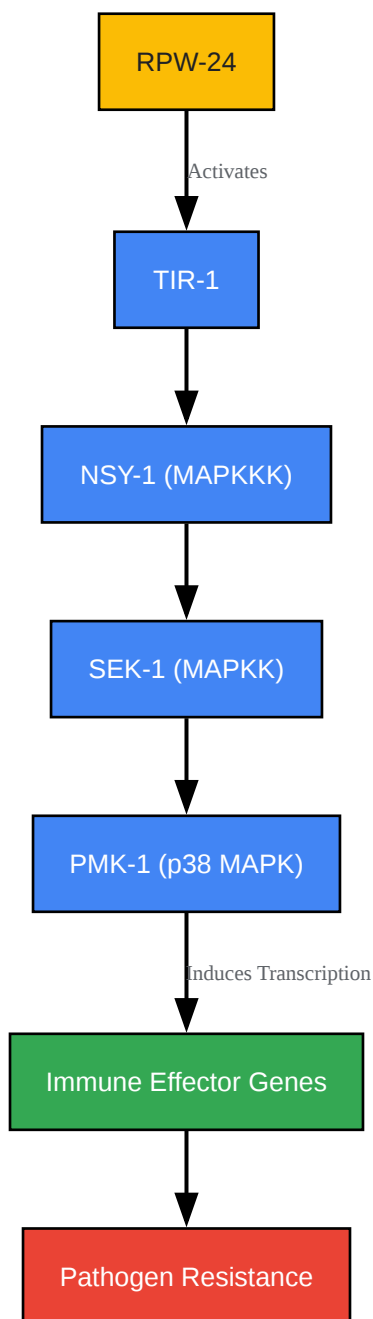
Biological Activity and Mechanism of Action

RPW-24 has been demonstrated to protect the nematode *Caenorhabditis elegans* from lethal infections by the opportunistic human pathogen *Pseudomonas aeruginosa*. Notably, **RPW-24** does not exhibit direct antibiotic activity against *P. aeruginosa*. Instead, its protective effect stems from the stimulation of the host's innate immune response.

The primary signaling cascade activated by **RPW-24** is the p38 Mitogen-Activated Protein Kinase (MAPK) pathway. This evolutionarily conserved pathway is a cornerstone of innate immunity in *C. elegans*. The core components of this pathway implicated in the response to **RPW-24** are TIR-1, NSY-1 (a MAPKKK), SEK-1 (a MAPKK), and PMK-1 (the p38 MAPK).

Signaling Pathway of RPW-24-Induced Immunity

The precise molecular target of **RPW-24** that initiates this signaling cascade remains to be fully elucidated. However, the downstream effects are well-characterized, leading to the expression of immune effector genes that enhance the organism's ability to combat infection.



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Figure 1: RPW-24 activated p38 MAPK signaling pathway in *C. elegans*.

Experimental Protocols

The following sections detail the methodologies for key experiments related to the study of **RPW-24**.

C. elegans - Pseudomonas aeruginosa Infection Assay

This assay is fundamental to assessing the in vivo efficacy of **RPW-24**.

1. Preparation of Bacterial Lawns:

- Streak *P. aeruginosa* PA14 on Luria-Bertani (LB) agar plates and incubate at 37°C for 12-16 hours.
- Inoculate a single colony into 5 mL of LB broth and grow overnight at 37°C with shaking.
- Spread 20 µL of the overnight culture onto slow-killing (SK) agar plates.
- Incubate the plates at 37°C for 24 hours, followed by 24 hours at 25°C.

2. C. elegans Synchronization and Exposure:

- Grow *C. elegans* on standard Nematode Growth Medium (NGM) plates seeded with *E. coli* OP50.
- Synchronize worms to the L4 larval stage.
- Transfer synchronized L4 worms to the prepared *P. aeruginosa* PA14 lawns on SK plates.
- For experimental conditions, supplement the SK agar with **RPW-24** at the desired concentration (e.g., 70 µM) or the solvent control (e.g., DMSO).

3. Survival Analysis:

- Incubate the infection plates at 25°C.
- Score the number of living and dead worms daily. Worms are considered dead if they do not respond to gentle prodding with a platinum wire.
- Plot survival curves and perform statistical analysis (e.g., log-rank test) to determine the significance of any observed protective effects.

Synthesis of Quinazoline Derivatives

While a specific protocol for the synthesis of **RPW-24** is not publicly detailed, a general method for the synthesis of N2,N4-disubstituted quinazoline-2,4-diamines can be adapted. This typically involves a two-step process:

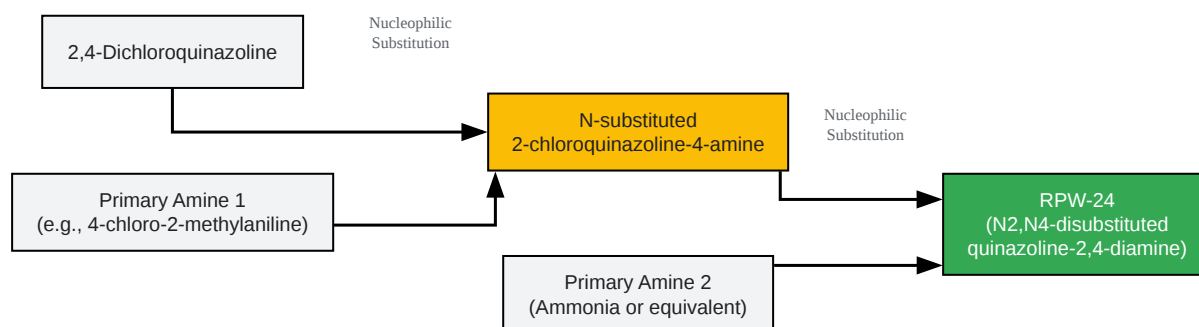
Step 1: Synthesis of N-substituted 2-chloroquinazoline-4-amine

- React 2,4-dichloroquinazoline with a primary amine in a suitable solvent.

Step 2: Synthesis of N2,N4-disubstituted quinazoline-2,4-diamine

- The resulting N-substituted 2-chloroquinazoline-4-amine is then reacted with a second primary amine to yield the final product.

The following workflow illustrates the general synthetic strategy.



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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com